Comparative Analysis of Gene Expression Changes Induced by SRTCX1002

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	SRTCX1002	
Cat. No.:	B611000	Get Quote

This guide provides a comprehensive comparison of the gene expression changes induced by the novel compound **SRTCX1002** versus a standard treatment, Losartan, in a rat kidney model. The data presented is based on spatial and single-cell transcriptome analysis, offering insights into the molecular alterations following drug perturbation. This document is intended for researchers, scientists, and drug development professionals investigating renal pharmacology and drug-induced gene expression modulation.

Quantitative Analysis of Gene Expression

The following table summarizes the key differentially expressed genes (DEGs) in rat kidney tissue following treatment with **SRTCX1002** compared to Losartan. Data was obtained through single-cell RNA sequencing (scRNA-seq).

Gene Symbol	Cellular Population	Fold Change (SRTCX1002 vs. Control)	Fold Change (Losartan vs. Control)	Putative Function
Ptgs2	Macula Densa	2.8	2.5	Prostaglandin synthesis, inflammation
Slc12a1	Thick Ascending Limb (TAL)	2.1	1.9	Sodium-potassium-chloride cotransporter (NKCC2)
Ren1	Juxtaglomerular Cells	3.5	3.2	Renin, blood pressure regulation
Agt	Proximal Tubule	1.8	1.6	Angiotensinogen, precursor of angiotensin II
Ace	Endothelial Cells	-1.5	-1.7	Angiotensin-converting enzyme

Experimental Protocols

Animal Model and Drug Administration

- Species: Male Sprague-Dawley rats (8 weeks old)

- Groups:

  - Control Group (n=6): Vehicle administration (0.9% saline, oral gavage)

  - **SRTCX1002** Group (n=6): 10 mg/kg **SRTCX1002**, oral gavage, once daily for 7 days

  - Losartan Group (n=6): 10 mg/kg Losartan, oral gavage, once daily for 7 days

Tech Support

- Housing: Standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.

Tissue Preparation and Sectioning

Following the 7-day treatment period, rats were euthanized, and kidneys were immediately harvested. The kidneys were embedded in Optimal Cutting Temperature (OCT) compound and flash-frozen in liquid nitrogen. 10 μm thick sections were prepared using a cryostat for spatial transcriptomics and the remaining tissue was processed for single-cell suspension.

Single-Cell RNA Sequencing (scRNA-seq)

A single-cell suspension was generated from kidney tissue by enzymatic digestion. Viable cells were isolated using fluorescence-activated cell sorting (FACS). scRNA-seq libraries were prepared using the 10x Genomics Chromium platform. Sequencing was performed on an Illumina NovaSeq 6000. Data analysis, including cell clustering and differential gene expression analysis, was performed using the Seurat package in R.
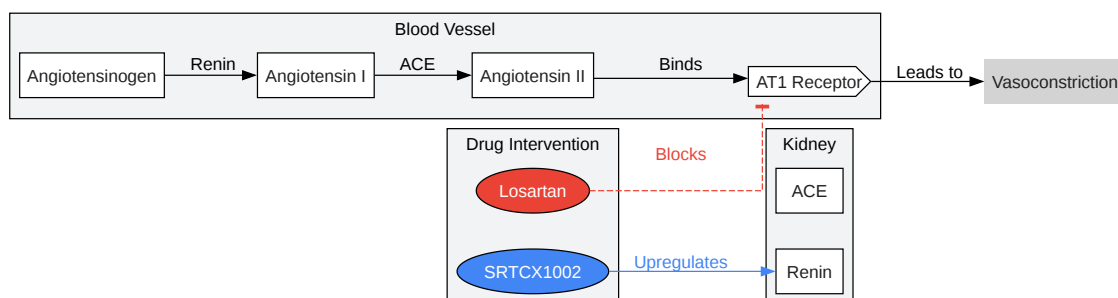
Spatial Transcriptomics (ST-seq)

Kidney sections were mounted on Visium Spatial Gene Expression slides (10x Genomics). Following tissue permeabilization and reverse transcription, sequencing libraries were prepared and sequenced. The spatial gene expression data was aligned with histological images to map gene expression to specific renal structures.

Visualization of Pathways and Workflows

Signaling Pathway: Renin-Angiotensin System Modulation

The following diagram illustrates the key points of intervention for **SRTCX1002** and Losartan within the Renin-Angiotensin System (RAS).
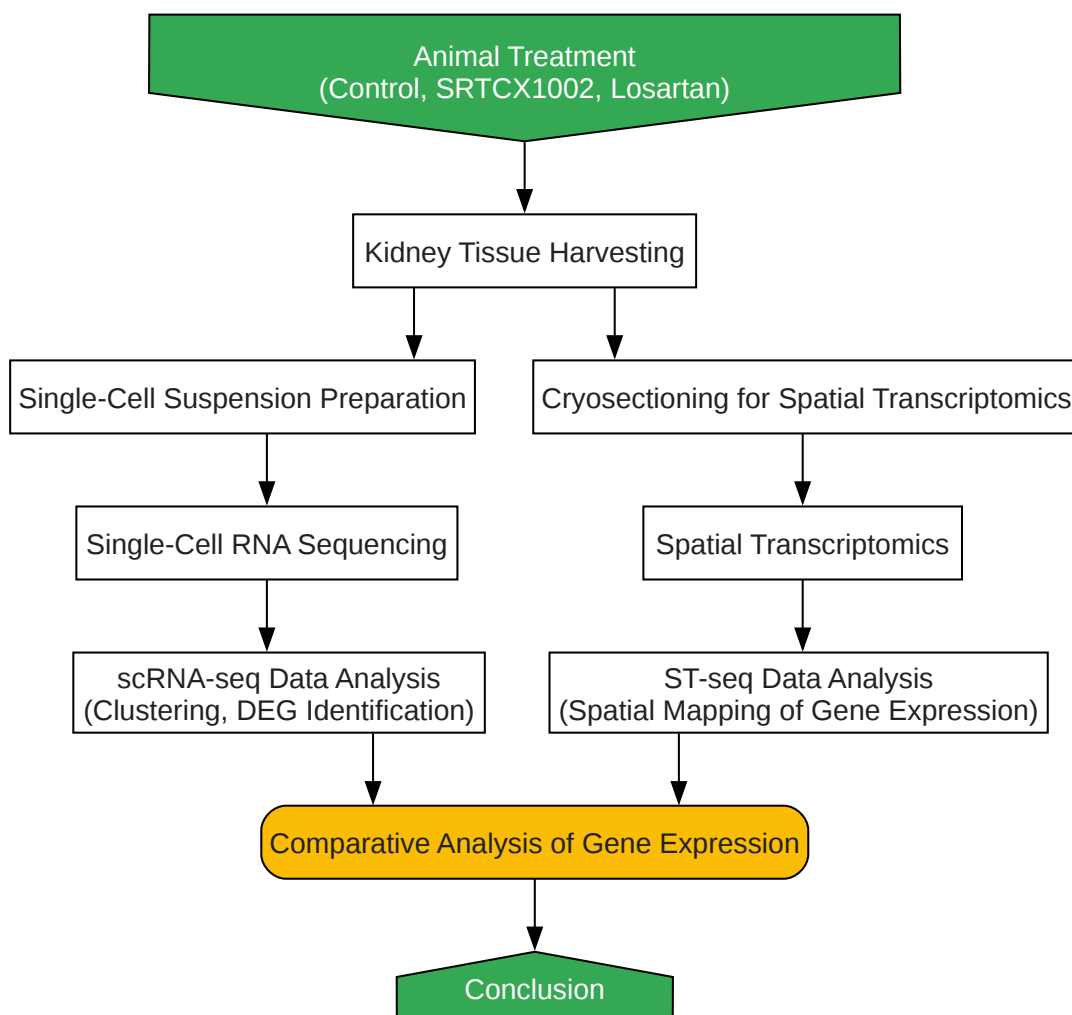
Caption: **SRTCX1002** and Losartan effects on the Renin-Angiotensin System.

Experimental Workflow

The diagram below outlines the major steps in the comparative analysis of gene expression changes.
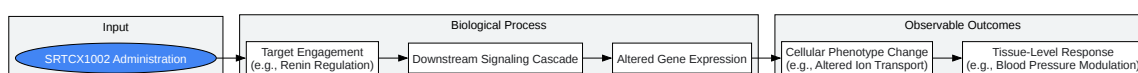
Caption: Workflow for comparative transcriptomic analysis.

Logical Relationship: Drug-Induced Cellular Responses

This diagram illustrates the logical flow from drug administration to the observed cellular and gene expression changes.

Input	Biological Process			Observable Outcomes	
SRTCX1002 Administration	Target Engagement (e.g., Renin Regulation)	Downstream Signaling Cascade	Altered Gene Expression	Cellular Phenotype Change (e.g., Altered Ion Transport)	Tissue-Level Response (e.g., Blood Pressure Modulation)

Click to download full resolution via product page

Caption: Logical flow of **SRTCX1002**-induced cellular responses.

- To cite this document: BenchChem. [Comparative Analysis of Gene Expression Changes Induced by SRTCX1002]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611000#comparative-analysis-of-gene-expression-changes-induced-by-srtcx1002]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com